

# Commercial Availability and Synthesis of Enantiopure trans-2-Methylcyclohexylamine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Trans-2-methylcyclohexylamine*

Cat. No.: *B1277676*

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This technical guide provides a comprehensive overview of the commercial availability of enantiopure **trans-2-methylcyclohexylamine**, a valuable chiral building block in pharmaceutical and chemical synthesis. Furthermore, it details established experimental protocols for the synthesis of the racemic mixture and its subsequent resolution into the individual (1R,2R) and (1S,2S) enantiomers.

## Commercial Availability

Enantiopure **trans-2-methylcyclohexylamine**, along with its racemic mixture and other stereoisomers, is commercially available from several chemical suppliers. The availability of specific enantiomers, their purity, and the available quantities can vary between suppliers. Researchers are advised to consult the suppliers' websites for the most current information.

Table 1: Commercial Suppliers and Product Information for 2-Methylcyclohexylamine Isomers

Supplier	Product Description	CAS Number	Purity/Notes
TCI America	2-Methylcyclohexylamine (cis- and trans-mixture)	7003-32-9	>95.0% (GC)[1][2]
Sigma-Aldrich / MilliporeSigma	(1R,2R)-trans-2-Benzyloxycyclohexylamine	216394-06-8	≥95.5% (GC), ee: ≥98% (HPLC)
Fisher Scientific	2-Methylcyclohexylamine, cis + trans, 97%	7003-32-9	97%[3]
CP Lab Safety	(1R, 2S)-2-Methylcyclohexylamine, min 97%	79389-37-0	min 97%[4]
Santa Cruz Biotechnology	2-Methylcyclohexylamine, mixture of cis and trans	7003-32-9	-[5]

Table 2: CAS Numbers for Stereoisomers of **trans-2-Methylcyclohexylamine**

Stereoisomer	Configuration	CAS Number
Racemic trans-2-Methylcyclohexylamine	(±)-trans	931-10-2
(-)-trans-2-Methylcyclohexylamine	(1R,2R)	931-11-3[6]
(+)-trans-2-Methylcyclohexylamine	(1S,2S)	29569-76-4[2]

Quantitative data such as enantiomeric excess (ee%) and specific rotation for commercially available enantiopure isomers are not always readily available on supplier websites and may require requesting a Certificate of Analysis (CofA) for a specific lot.

## Synthesis and Resolution of trans-2-Methylcyclohexylamine

The preparation of enantiopure **trans-2-methylcyclohexylamine** typically involves a two-stage process: the synthesis of the racemic **trans-2-methylcyclohexylamine** followed by chiral resolution to separate the enantiomers.

### Synthesis of Racemic trans-2-Methylcyclohexylamine

A common method for the synthesis of racemic **trans-2-methylcyclohexylamine** is the catalytic hydrogenation of 2-methylaniline (o-toluidine). This reaction reduces the aromatic ring to a cyclohexane ring.

Experimental Protocol: Catalytic Hydrogenation of 2-Methylaniline

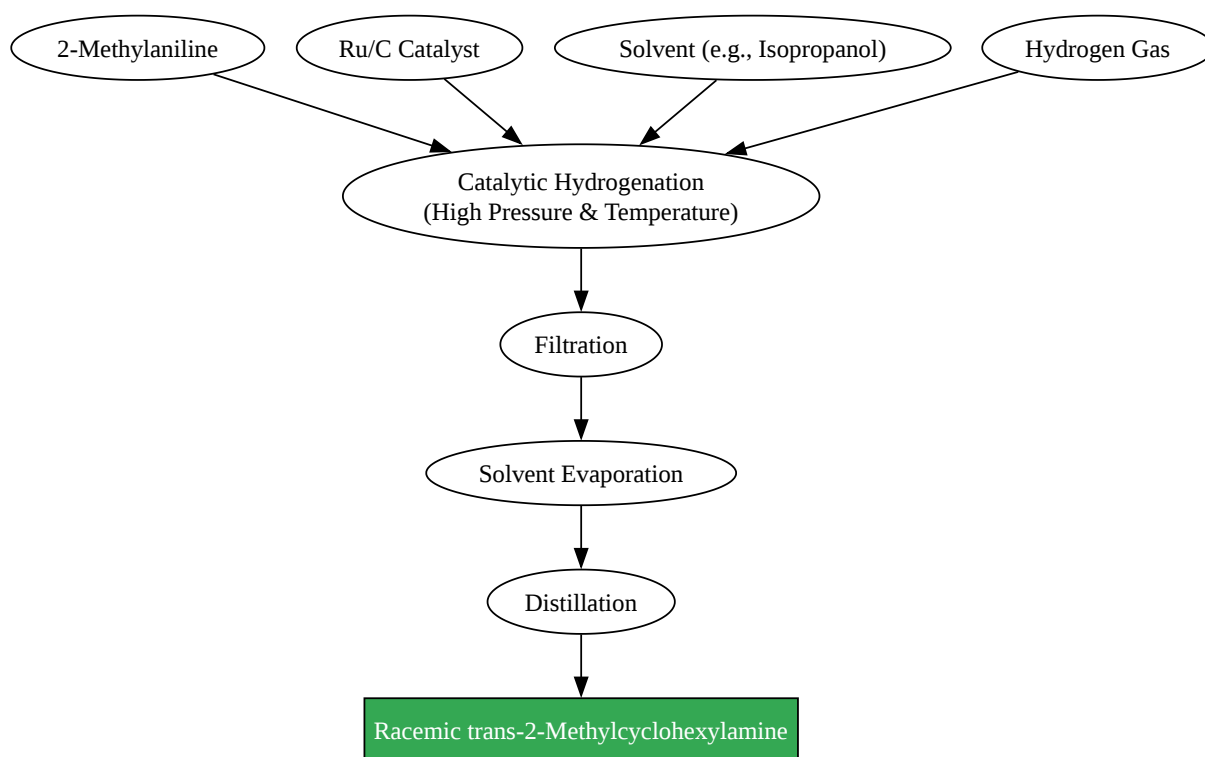
Materials:

- 2-Methylaniline (o-toluidine)
- Ruthenium on carbon (Ru/C) catalyst (e.g., 5 wt%)
- Solvent (e.g., isopropanol or methanol)
- Hydrogen gas (H<sub>2</sub>)
- High-pressure reactor (autoclave)

Procedure:

- In a high-pressure reactor, a solution of 2-methylaniline in a suitable solvent is prepared.
- The Ruthenium on carbon catalyst is added to the solution. The catalyst loading is typically around 1-5 mol% relative to the substrate.

- The reactor is sealed and purged several times with nitrogen gas, followed by purging with hydrogen gas.
- The reactor is pressurized with hydrogen gas to the desired pressure (e.g., 50-100 atm).
- The reaction mixture is heated to a specified temperature (e.g., 100-150 °C) and stirred vigorously for a set period (e.g., 12-24 hours), or until hydrogen uptake ceases.
- After cooling to room temperature, the reactor is carefully depressurized.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product, which is a mixture of cis- and **trans-2-methylcyclohexylamine**.
- The crude product can be purified by distillation to separate the cis and trans isomers, affording racemic **trans-2-methylcyclohexylamine**.



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Caption: Chiral resolution of **trans-2-methylcyclohexylamine**.

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- To cite this document: BenchChem. [Commercial Availability and Synthesis of Enantiopure trans-2-Methylcyclohexylamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277676#commercial-availability-of-enantiopure-trans-2-methylcyclohexylamine]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)